

# Solubility characteristics of diisopropyl fumarate in organic solvents

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## Compound of Interest

Compound Name: *Diisopropyl fumarate*

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An In-depth Technical Guide to the Solubility Characteristics of **Diisopropyl Fumarate** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Diisopropyl fumarate** is an organic compound with applications in various chemical syntheses, including as a monomer in polymer production and as an intermediate in the creation of more complex molecules.[1] A critical parameter for its effective use in research, development, and industrial scale-up is its solubility in different organic solvents. This technical guide provides a comprehensive overview of the solubility characteristics of **diisopropyl fumarate**, methodologies for its quantitative determination, and the thermodynamic principles governing its dissolution. While extensive quantitative solubility data for **diisopropyl fumarate** is not readily available in public literature, this document furnishes a detailed experimental protocol to enable researchers to generate such data reliably.

## Introduction to Diisopropyl Fumarate

**Diisopropyl fumarate** (CAS 7283-70-7) is the diester of fumaric acid and isopropanol.[1] It is a colorless to pale yellow liquid with a molecular formula of  $C_{10}H_{16}O_4$  and a molecular weight of 200.23 g/mol .[1][2][3][4] Its chemical structure, featuring a carbon-carbon double bond and two isopropyl ester groups, dictates its physical and chemical properties, including its solubility

profile. Understanding its solubility is crucial for process design, reaction optimization, purification, and formulation development.

## Qualitative Solubility Profile

Based on general chemical principles and data from safety data sheets and chemical suppliers, a qualitative solubility profile for **diisopropyl fumarate** can be inferred. It is characterized by moderate solubility in organic solvents and is soluble in Dimethyl Sulfoxide (DMSO).<sup>[1][2][5]</sup> The principle of "like dissolves like" suggests that its solubility will be higher in solvents with similar polarity.

## Quantitative Solubility Data

A thorough review of scientific literature reveals a scarcity of published quantitative solubility data for **diisopropyl fumarate** in a range of common organic solvents. To facilitate research and development, the following table is provided as a template for organizing experimentally determined solubility data. The values presented are hypothetical and for illustrative purposes only.

Table 1: Experimental Solubility of **Diisopropyl Fumarate** in Various Organic Solvents at Different Temperatures (Illustrative Data)

Solvent Class	Solvent	Temperature (°C)	Solubility (g/100 g solvent)	Solubility (Mole Fraction)
Alcohols	Methanol	25	Data not available	Data not available
Ethanol	25	Data not available	Data not available	
Isopropanol	25	Data not available	Data not available	
Ketones	Acetone	25	Data not available	Data not available
Esters	Ethyl Acetate	25	Data not available	Data not available
Hydrocarbons	Toluene	25	Data not available	Data not available
Heptane	25	Data not available	Data not available	
Ethers	Tetrahydrofuran (THF)	25	Data not available	Data not available
Amides	Dimethylformamide (DMF)	25	Data not available	Data not available
Sulfoxides	Dimethyl Sulfoxide (DMSO)	25	Data not available	Data not available

## Experimental Protocol for Quantitative Solubility Determination

To obtain precise and reliable quantitative solubility data, the isothermal equilibrium shake-flask method is widely recognized as the gold standard.<sup>[6][7][8]</sup> The following protocol provides a

detailed methodology for determining the solubility of **diisopropyl fumarate** in various organic solvents.

## Materials and Equipment

- **Diisopropyl fumarate** (high purity, >98%)
- Selected organic solvents (analytical or HPLC grade)
- Analytical balance ( $\pm 0.1$  mg accuracy)
- Glass vials or flasks with airtight screw caps
- Thermostatic orbital shaker or water bath with temperature control ( $\pm 0.1$  °C)
- Centrifuge
- Syringes and syringe filters (e.g., 0.45  $\mu$ m PTFE or other solvent-compatible material)
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system for quantification
- Volumetric flasks, pipettes, and other standard laboratory glassware

## Procedure

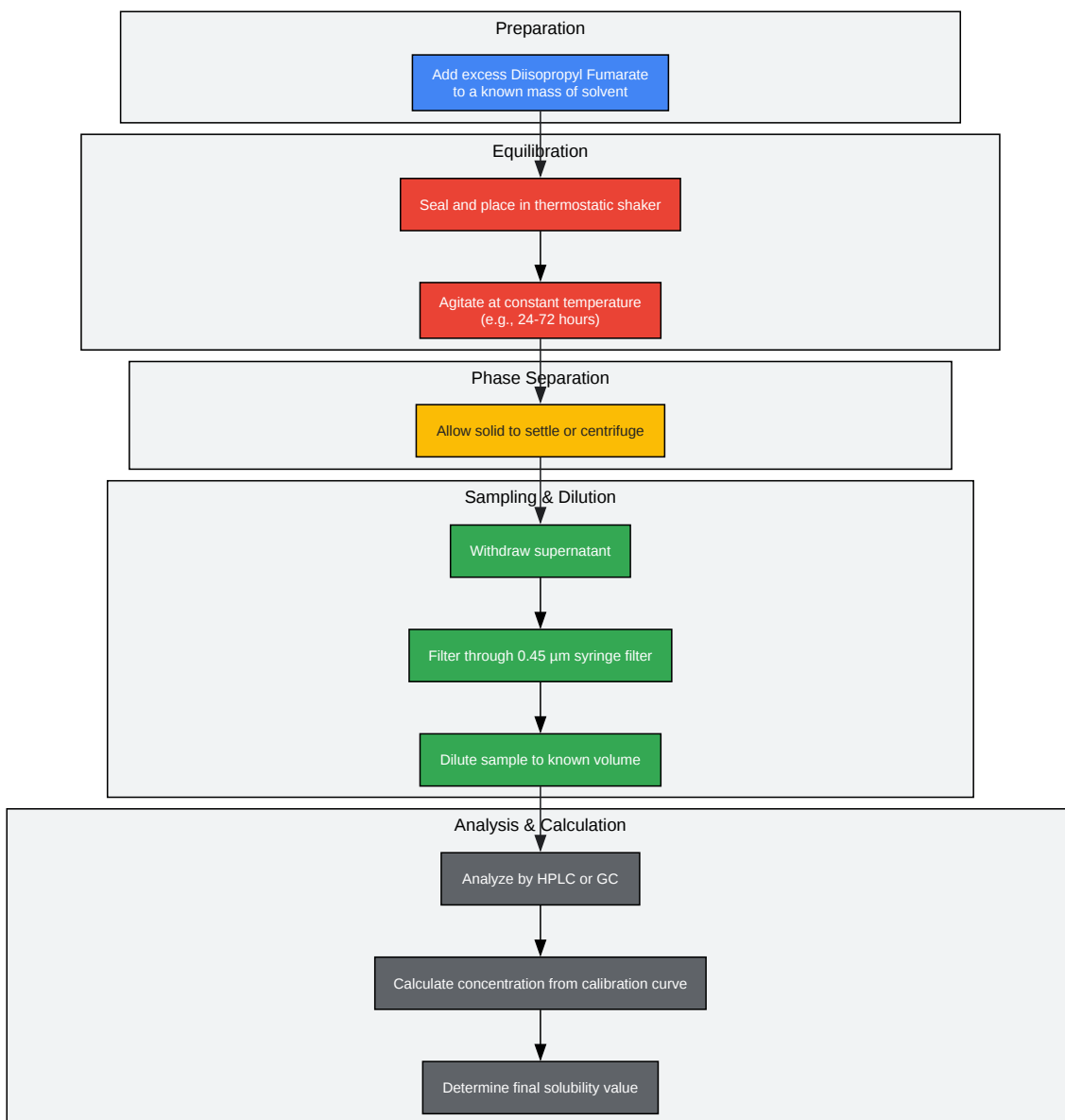
- Preparation of Saturated Solutions:
  - Add an excess amount of **diisopropyl fumarate** to a series of vials, each containing a known mass or volume of a specific organic solvent. The presence of undissolved solid solute is essential to ensure that equilibrium with a saturated solution is achieved.
- Equilibration:
  - Seal the vials tightly to prevent solvent evaporation.
  - Place the vials in a thermostatic shaker or water bath set to the desired temperature.

- Agitate the mixtures for a predetermined time (e.g., 24 to 72 hours) to ensure that solid-liquid equilibrium is reached. Preliminary studies may be required to determine the optimal equilibration time.
- Phase Separation:
  - After equilibration, allow the vials to rest at the set temperature for a sufficient period (e.g., 2-4 hours) to allow the excess solid to settle.
  - Alternatively, centrifuge the vials at the experimental temperature to facilitate the separation of the solid and liquid phases.
- Sample Collection and Preparation:
  - Carefully withdraw a known volume of the clear supernatant (the saturated solution) using a pre-warmed or temperature-equilibrated syringe.
  - Immediately filter the collected sample through a syringe filter into a pre-weighed volumetric flask. This step is crucial to remove any undissolved microparticles.
  - Determine the mass of the collected saturated solution.
  - Dilute the filtered sample with the same pure solvent to a concentration that falls within the linear range of the analytical method (HPLC or GC).
- Quantitative Analysis:
  - Prepare a series of calibration standards of **diisopropyl fumarate** in the chosen solvent at known concentrations.
  - Analyze the calibration standards and the diluted samples using a validated HPLC or GC method.
  - Construct a calibration curve by plotting the analytical signal (e.g., peak area) against the concentration of the standards.
  - Determine the concentration of **diisopropyl fumarate** in the diluted samples from the calibration curve.

- Calculation of Solubility:
  - Calculate the concentration of **diisopropyl fumarate** in the original saturated solution by accounting for the dilution factor.
  - Express the solubility in desired units, such as grams per 100 g of solvent (mass fraction) or mole fraction.

## Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of **diisopropyl fumarate** solubility using the shake-flask method.



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